

using UNP-6457 as a chemical probe for MDM2

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Compound of Interest

Compound Name: UNP-6457

Cat. No.: B15582851

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UNP-6457: A Potent Chemical Probe for MDM2

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

UNP-6457 is a novel, potent, and neutral macrocyclic peptide inhibitor of the MDM2-p53 protein-protein interaction.^{[1][2][3][4]} Discovered through DNA-encoded library screening, **UNP-6457** offers a valuable tool for researchers studying the MDM2-p53 signaling pathway and for drug development professionals exploring new therapeutic strategies in oncology.^{[1][2][3][4]} This document provides detailed application notes and protocols for the use of **UNP-6457** as a chemical probe for MDM2.

The p53 tumor suppressor protein is a critical regulator of cell cycle arrest, apoptosis, and DNA repair.^{[1][2]} Its activity is tightly controlled by the E3 ubiquitin ligase MDM2, which targets p53 for proteasomal degradation.^{[1][2]} In many cancers, MDM2 is overexpressed, leading to the suppression of p53's tumor-suppressive functions. Inhibition of the MDM2-p53 interaction can restore p53 activity, making it a compelling therapeutic strategy.

Data Presentation

The following tables summarize the key quantitative data for **UNP-6457**, facilitating its comparison and application in various experimental setups.

Table 1: Biochemical Activity of **UNP-6457**

Target	Assay Type	IC50	Reference
MDM2-p53 Interaction	TR-FRET	8.9 nM	[2]
MDM2-p53 Interaction	Fluorescence Polarization	Approaching limit of detection (~10 nM)	[2]
MDM4-p53 Interaction	Fluorescence Polarization	3.30 μ M	[2]

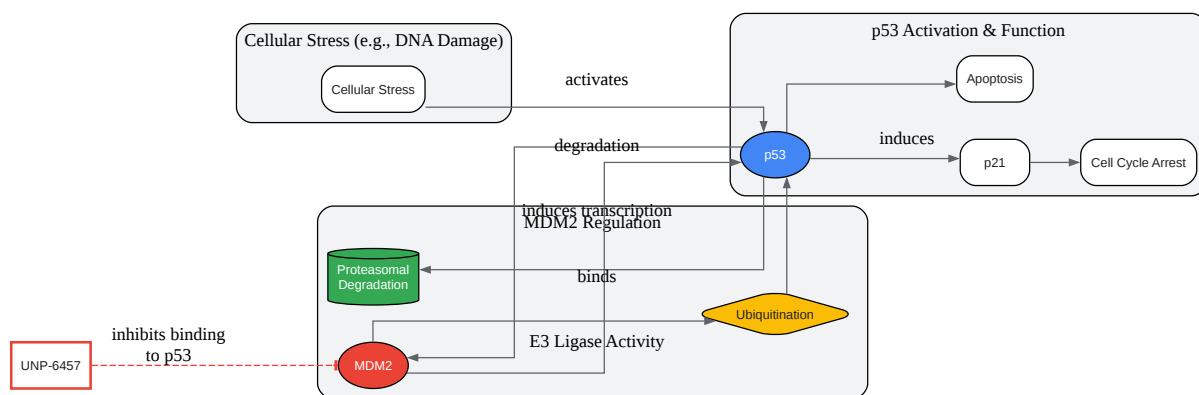
Table 2: Physicochemical and Permeability Properties of **UNP-6457**

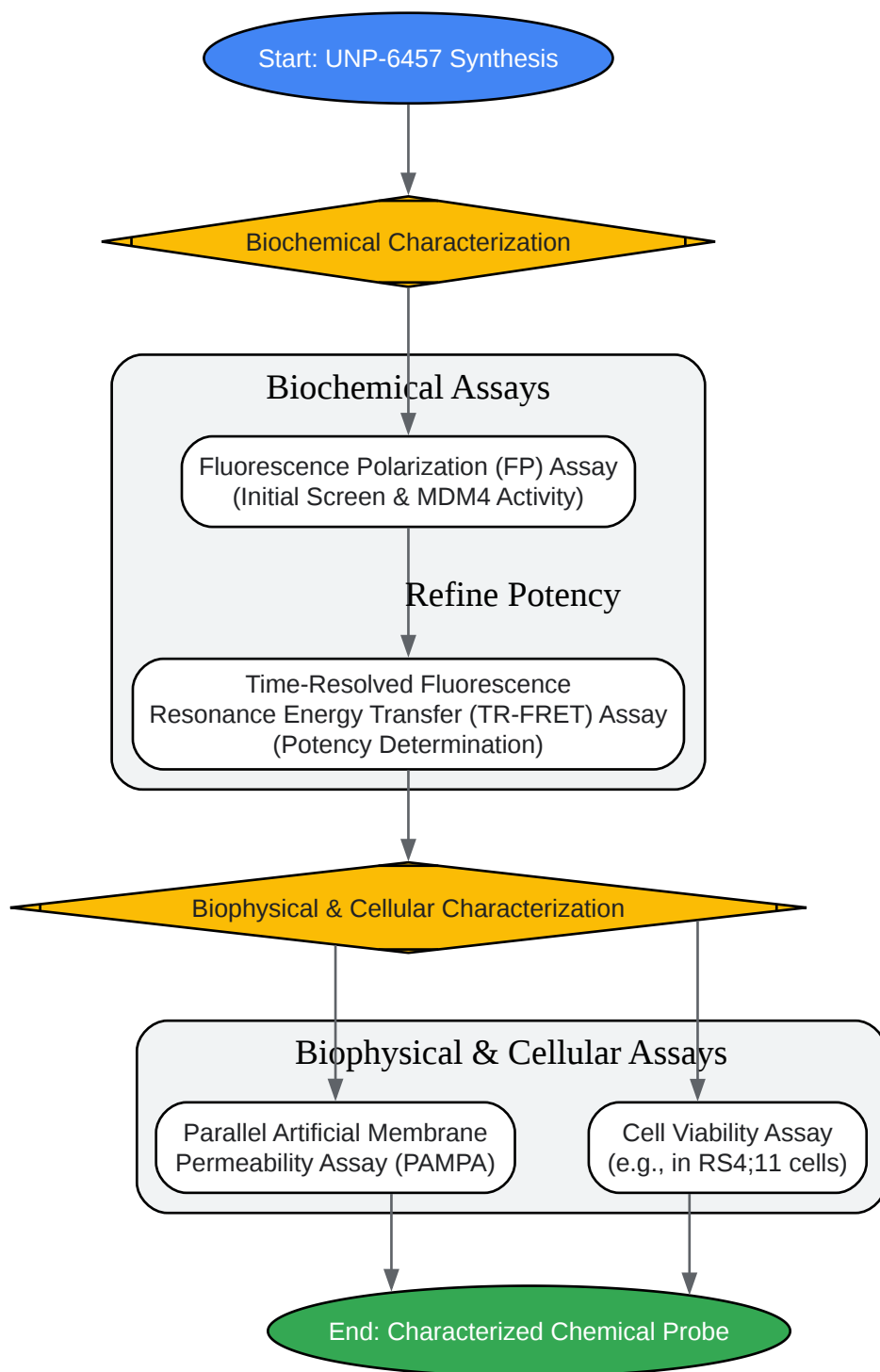
Property	Assay	Result	Reference
Passive Permeability	PAMPA	No passive permeability observed	[2]

Signaling Pathway and Experimental Workflow Diagrams

MDM2-p53 Signaling Pathway

The diagram below illustrates the central role of the MDM2-p53 interaction in cellular stress response and how inhibitors like **UNP-6457** can modulate this pathway.





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References

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